

5-Methyl-2-heptene storage handling laboratory protocols

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Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2

Cat. No.: S1949050

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Chemical Identity and Properties

The table below summarizes the key identifiers and physical properties of **5-Methyl-2-heptene**.

Property	Value / Description
CAS Number	22487-87-2 (mixture); 24608-85-3 (trans isomer) [1] [2]
Molecular Formula	C ₈ H ₁₆ [1]
Formula Weight	112.21 g/mol [1]
Appearance	Colorless to almost colorless clear liquid [1]
Density	0.73 (at 20°C, estimated) [1]
Refractive Index	1.4140 - 1.4160 (at 20°C, estimated) [1]
Flash Point	13 °C [1]
Water Solubility	Very low (LogP: 3.4) [3]

Hazard Classification

This compound is hazardous and requires strict controls, primarily due to its high flammability.

Hazard Class	Pictogram	GHS Hazard Statements	Precautionary Statements
Flammable Liquid Flammable H225: Highly Flammable liquid and vapour [1] [3] P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment. P403+P235: Store in a well-ventilated place. Keep cool [1]. Health Hazard Health Hazard H304: May be fatal if swallowed and enters airways [1] [3] P280: Wear protective gloves/protective clothing/eye protection/face protection. P303+P361+P353: IF ON SKIN: Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. P405: Store locked up [1].			

Safe Handling & Storage Protocol

Engineering Controls

- **Ventilation:** Handle only within a properly functioning **chemical fume hood** or under **local exhaust ventilation** to ensure vapor concentrations remain below exposure limits and to prevent the accumulation of flammable vapors [1] [3].
- **Containment:** Use secondary containment to manage potential spills.

Personal Protective Equipment (PPE)

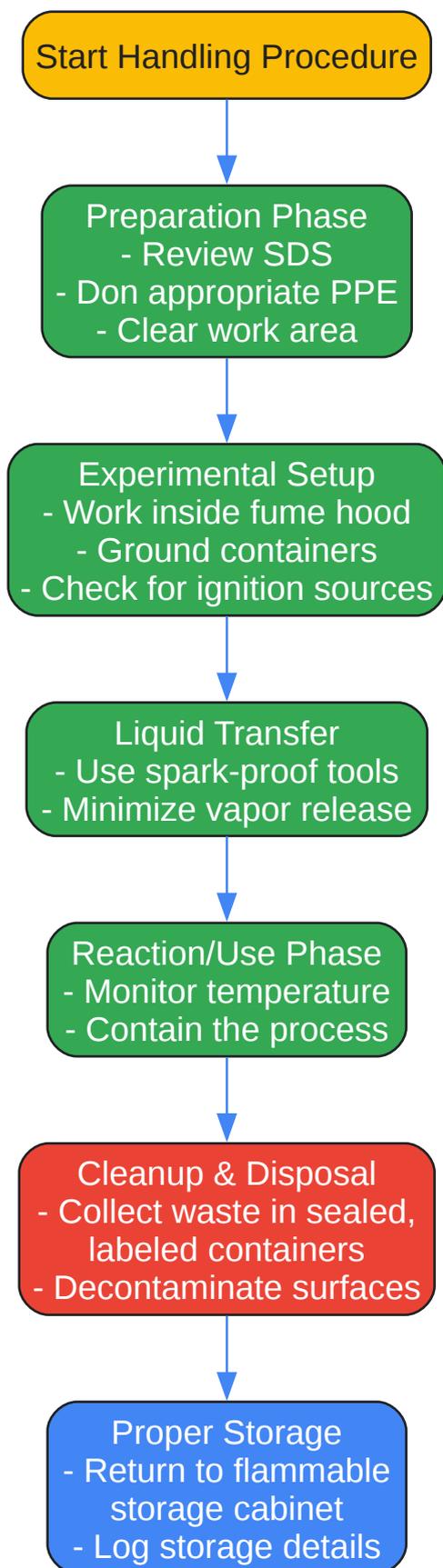
- **Eye Protection:** Chemical safety goggles or a face shield.
- **Skin Protection:** Wear appropriate **protective gloves** (e.g., nitrile rubber) and **protective clothing** to prevent skin contact [1].
- **Respiratory Protection:** If engineering controls cannot maintain safe air levels, use a respirator with a suitable organic vapor cartridge.

Storage Guidelines

- Store in a **cool, well-ventilated place** [1].
- Keep containers **tightly closed** in a **locked storage area** [1].
- Use **flammable storage cabinets** that are grounded.
- Keep away from any potential ignition sources (heat, sparks, open flames).

Experimental Workflow for Handling

The following diagram outlines the core workflow for safely handling **5-Methyl-2-heptene** in the laboratory:



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Spill and Emergency Response

- **Immediate Response:** Evacuate non-essential personnel. Ventilate the area. Eliminate all ignition sources.
- **Containment:** For small spills, absorb with a non-combustible material like vermiculite or sand.
- **Clean-up:** Place the absorbed material into a suitable container for disposal as hazardous waste. Clean the contaminated area thoroughly.
- **Disposal:** Collect all waste, including contaminated absorbents, in clearly labeled, sealed containers for disposal according to local regulations for flammable hazardous waste.
- **Fire Fighting:** In case of fire, use appropriate extinguishing media such as **carbon dioxide (CO₂)**, dry chemical, or alcohol-resistant foam. Do not use water jets [1].

Quality Assurance in Analysis

When analyzing **5-Methyl-2-heptene**, using pure standards is critical for accurate identification. Gas Chromatography (GC) methods are suitable, and the table below lists retention indices for the *trans* isomer on non-polar columns for reference [4].

Active Phase	Temperature (°C)	Retention Index (Kovats)
Petrocol DH	30	774.4
Squalane	30	766.5
Squalane	40	768.0
Squalane	55	772.5
Squalane	100	772.5

Key Takeaways

- **Primary Hazard:** **5-Methyl-2-heptene** is a **highly flammable liquid** with a very low flash point and presents an aspiration hazard if swallowed.
- **Core Controls:** Safe handling mandates the use of a **fume hood**, stringent **ignition source control**, and complete **personal protective equipment (PPE)**.
- **Storage:** Must be stored in a **grounded, ventilated flammable cabinet**, kept cool and locked.
- **Identification:** Reliable analytical identification, particularly by GC-MS, requires confirmation against a pure standard due to the potential for isomer co-elution.

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References

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